

# Comprehensive Safety and Handling Guide for 2-Chloro-5-ethynylpyridine

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## Compound of Interest

Compound Name: 2-Chloro-5-ethynylpyridine

Cat. No.: B033263

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This guide provides essential safety, handling, and disposal information for **2-Chloro-5-ethynylpyridine** (CAS No. 263012-63-1). Adherence to these procedures is critical for ensuring laboratory safety and proper environmental management.

## Hazard Identification and Classification

**2-Chloro-5-ethynylpyridine** is a hazardous substance that requires careful handling. Based on available safety data, it is classified as follows:

Hazard Class	GHS Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed.[1]
Acute toxicity, Inhalation	H332	Harmful if inhaled.[1]
Skin corrosion/irritation	H315	Causes skin irritation.[1]
Serious eye damage/eye irritation	H319	Causes serious eye irritation. [1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335	May cause respiratory irritation.[1]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **2-Chloro-5-ethynylpyridine** to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).	Protects against splashes and dust, preventing serious eye irritation.[2]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene). Gloves must be inspected before use.[3]	Prevents skin contact and subsequent irritation.
Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure. For larger quantities or where splashing is likely, chemical-resistant coveralls are recommended.	Minimizes the risk of skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, exposure limits are exceeded, or irritation is experienced, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[3][4]	Protects the respiratory tract from irritation due to dust or vapors.

## Operational Plan for Safe Handling

A systematic approach to handling is essential for safety.

- Preparation and Engineering Controls:
  - Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)  
[\[5\]](#)
  - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)
  - Before starting, verify that all necessary PPE is available and in good condition.
  - Keep the container of **2-Chloro-5-ethynylpyridine** tightly closed when not in use.[\[6\]](#)
- Handling Procedure:
  - Wear the appropriate PPE as specified in the table above.
  - Avoid the formation and inhalation of dust.[\[2\]](#)[\[7\]](#)
  - Avoid contact with skin and eyes.[\[7\]](#)[\[8\]](#)
  - After handling, wash hands and any exposed skin thoroughly with soap and water.
- Spill Management:
  - In case of a spill, evacuate non-essential personnel from the area.
  - Wear appropriate PPE, including respiratory protection, before attempting to clean up.
  - For solid spills, carefully sweep or vacuum the material and place it into a suitable, closed, and labeled container for disposal. Avoid generating dust.[\[2\]](#)
  - Ventilate the area of the spill.
  - Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.[\[9\]](#)

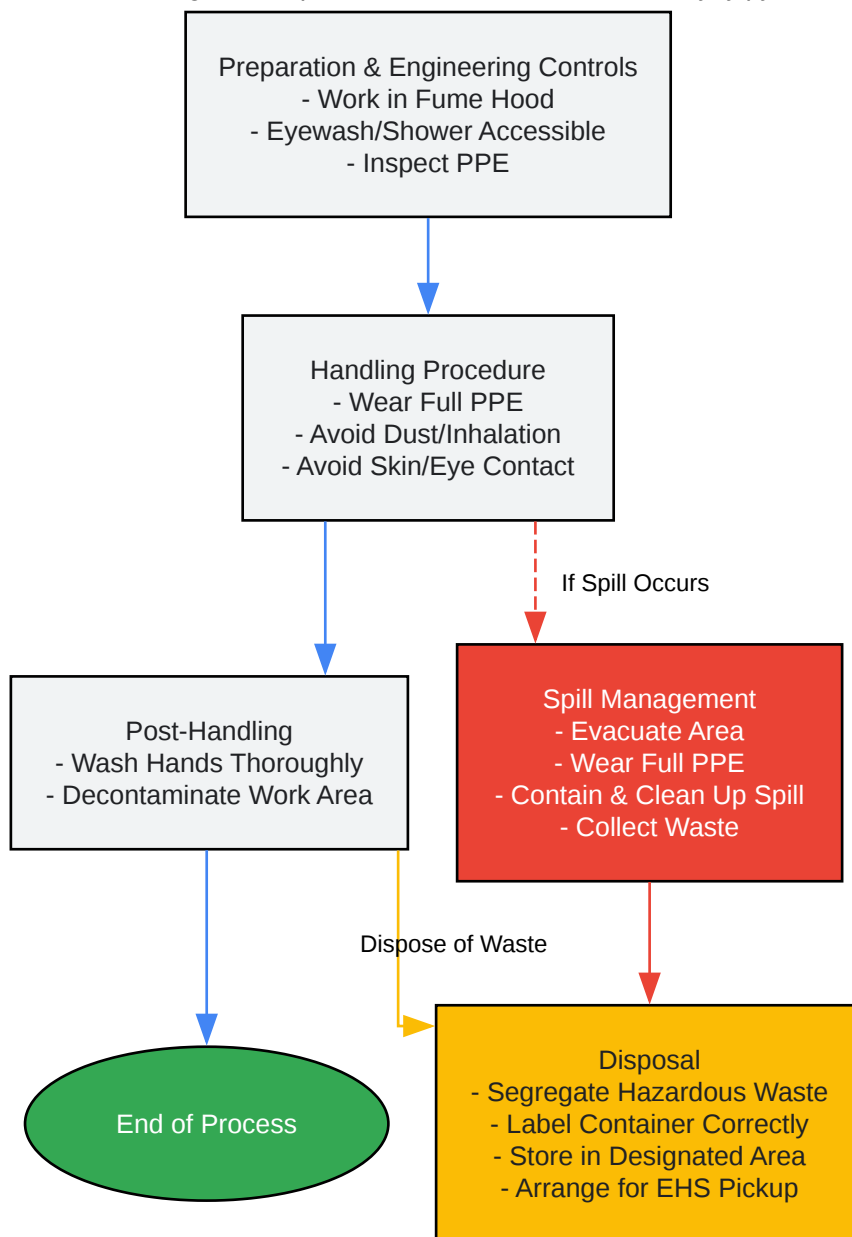
## Disposal Plan

Dispose of **2-Chloro-5-ethynylpyridine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.<sup>[7]</sup>

- Waste Identification and Segregation:
  - All waste containing **2-Chloro-5-ethynylpyridine**, including unused product, solutions, and contaminated materials (e.g., pipette tips, absorbent pads, gloves), must be classified as hazardous waste.<sup>[3][9]</sup>
  - Do not mix this waste with other incompatible waste streams.<sup>[3]</sup>
- Waste Collection and Labeling:
  - Collect waste in a designated, properly sealed, and clearly labeled hazardous waste container.<sup>[3][9]</sup>
  - The label should include "Hazardous Waste," the full chemical name "**2-Chloro-5-ethynylpyridine**," and the associated hazards (e.g., Harmful, Irritant).<sup>[9]</sup>
- Storage and Disposal:
  - Store the sealed hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.
  - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.<sup>[9]</sup>
  - Contaminated clothing should be removed and decontaminated or disposed of as hazardous waste.

Diagram: Safe Handling and Disposal Workflow for **2-Chloro-5-ethynylpyridine**

## Safe Handling and Disposal Workflow for 2-Chloro-5-ethynylpyridine



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Caption: Workflow for the safe handling and disposal of **2-Chloro-5-ethynylpyridine**.

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